

Personal protective equipment for handling 3-Nonen-2-one

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Compound of Interest

Compound Name: 3-Nonen-2-one

Cat. No.: B088694

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Essential Safety and Handling Guide for 3-Nonen-2-one

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the proper handling and disposal of **3-Nonen-2-one**. Adherence to these procedures is critical to minimize risks and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When working with **3-Nonen-2-one**, a comprehensive selection of personal protective equipment is required to prevent exposure. The following table summarizes the necessary PPE.

| Body Part | PPE Type | Specifications & Standards |
|-------------|------------------------------|--|
| Eyes/Face | Safety Goggles & Face Shield | Chemical splash goggles are mandatory. For tasks with a high splash potential, a face shield must be worn in addition to goggles. All eye and face protection should meet ANSI Z87.1 standards. [1] |
| Hands | Chemical-Resistant Gloves | Nitrile gloves are suitable for incidental contact. For prolonged or direct handling, heavier-duty gloves are recommended. Always consult the glove manufacturer's resistance guide for specific chemical compatibility. [1] |
| Body | Laboratory Coat | A fire-resistant lab coat is recommended. Ensure the coat is fully buttoned to provide maximum skin coverage. [1] |
| Feet | Closed-Toe Shoes | Shoes must be made of a non-porous material and cover the entire foot to protect against spills and falling objects. [1] |
| Respiratory | Respirator (if necessary) | All work with 3-Nonen-2-one should be conducted in a certified chemical fume hood to prevent the inhalation of vapors. If engineering controls are not sufficient, a respirator may be required. [1] |

Quantitative Data Summary

The following table provides key quantitative data for **3-Nonen-2-one**.

| Property | Value |
|------------------|---|
| Boiling Point | 107 °C / 32 mmHg |
| Flash Point | 81 °C (178 °F) (Combustible liquid)[2][3] |
| Specific Gravity | 0.85 (20/20)[3] |
| Refractive Index | 1.45 |
| Purity (GC) | min. 96.0 %[3] |

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ventilation: Always handle **3-Nonen-2-one** inside a properly functioning chemical fume hood. [1]
- Ignition Sources: Ensure the work area is free of open flames, hot surfaces, and sparks. Use non-sparking tools.[4][5]
- Safety Equipment: Confirm that a safety shower and an eyewash station are readily accessible and operational before beginning any work.[4]
- Grounding: To prevent static discharge, ground and bond all containers and receiving equipment during transfer.[4][5]

2. Handling:

- Wear the appropriate PPE as detailed in the table above.
- Avoid direct contact with the skin and eyes. **3-Nonen-2-one** is known to cause serious eye irritation.[6]

- Avoid inhaling vapors.

3. Storage:

- Store **3-Nonen-2-one** in a cool, dry, and well-ventilated area.[\[3\]](#)[\[4\]](#)
- Keep containers tightly closed to prevent leakage and exposure to moisture.[\[4\]](#)
- Store away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)
- Keep it separate from incompatible materials such as strong oxidizing agents.[\[4\]](#)

Disposal Plan

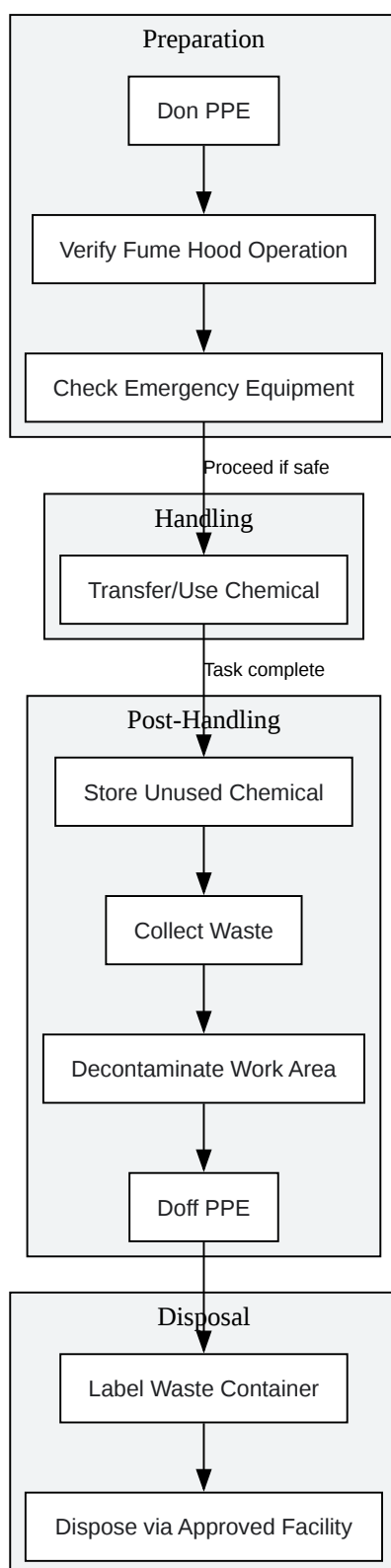
Proper disposal of **3-Nonen-2-one** is crucial to prevent environmental contamination and ensure safety.

- **Waste Collection:** Collect all waste containing **3-Nonen-2-one** in a designated, properly labeled, and sealed container.
- **Regulatory Compliance:** Dispose of the contents and the container at an approved waste disposal facility in accordance with local, state, and federal regulations.[\[3\]](#) Do not dispose of it down the drain or in the general trash.
- **Empty Containers:** Handle empty containers with care as they may retain flammable residual vapors.[\[5\]](#)

Emergency Procedures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[4\]](#)
- **Skin Contact:** Remove contaminated clothing and wash the affected skin with soap and water. If irritation persists, seek medical attention.[\[4\]](#)
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[\[4\]](#)

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[4]
- Spills: In case of a spill, evacuate the area. For small spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, earth, vermiculite).[5] Place the absorbed material in a suitable container for disposal. For large spills, contain the spill and prevent it from entering sewers or waterways.[5]



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Caption: Workflow for the safe handling and disposal of **3-Nonen-2-one**.

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